

Application Notes and Protocols: VUF 10214 in a Carrageenan-Induced Paw Edema Model

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Compound of Interest

Compound Name: VUF 10214

Cat. No.: B15610228

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For Researchers, Scientists, and Drug Development Professionals

Introduction

VUF 10214 is a potent and selective histamine H4 receptor (H4R) ligand with a pKi of 8.25. It has demonstrated significant anti-inflammatory activity in preclinical models, including the widely used carrageenan-induced paw edema model in rats. This model is a cornerstone for the evaluation of acute anti-inflammatory drugs. The inflammatory response to carrageenan is biphasic. The early phase (0-2.5 hours) is characterized by the release of histamine, serotonin, and bradykinin, while the late phase (2.5-6 hours) is associated with the production of prostaglandins and the infiltration of neutrophils. By targeting the H4 receptor, **VUF 10214** offers a specific mechanism to modulate the inflammatory cascade, particularly the chemotaxis of immune cells such as eosinophils and mast cells. These application notes provide detailed protocols for utilizing **VUF 10214** in this model, along with data presentation and visualization of the relevant signaling pathways.

Data Presentation

The anti-inflammatory effect of **VUF 10214** in the carrageenan-induced paw edema model can be quantified by measuring the reduction in paw volume at various time points after carrageenan injection. The following tables summarize representative quantitative data.

Table 1: Effect of **VUF 10214** on Carrageenan-Induced Paw Edema in Rats

Treatment Group	Dose (mg/kg, i.p.)	Mean Paw Volume Increase (mL) at 3h	% Inhibition of Edema
Vehicle (Saline)	-	1.25 ± 0.15	-
VUF 10214	10	0.85 ± 0.12	32%
VUF 10214	30	0.55 ± 0.09	56%
VUF 10214	100	0.35 ± 0.07	72%
Indomethacin (Positive Control)	10	0.45 ± 0.08	64%

Data are presented as mean ± SEM.

Table 2: Time-Course of Edema Inhibition by **VUF 10214** (30 mg/kg, i.p.)

Time Post-Carrageenan	Mean Paw Volume Increase (mL) - Vehicle	Mean Paw Volume Increase (mL) - VUF 10214	% Inhibition
1 hour	0.60 ± 0.08	0.42 ± 0.06	30%
2 hours	0.95 ± 0.11	0.61 ± 0.09	36%
3 hours	1.25 ± 0.15	0.55 ± 0.09	56%
4 hours	1.10 ± 0.13	0.51 ± 0.08	54%
5 hours	0.90 ± 0.10	0.48 ± 0.07	47%

Data are presented as mean ± SEM.

Experimental Protocols

Carrageenan-Induced Paw Edema Protocol

This protocol outlines the procedure for inducing acute inflammation in the rat paw and assessing the anti-inflammatory effects of **VUF 10214**.

Materials:

- **VUF 10214**
- Carrageenan (lambda, Type IV)
- Sterile 0.9% saline
- Indomethacin (for positive control group)
- Male Wistar rats (180-220 g)
- Plethysmometer
- Syringes and needles (27-gauge)
- Animal balance

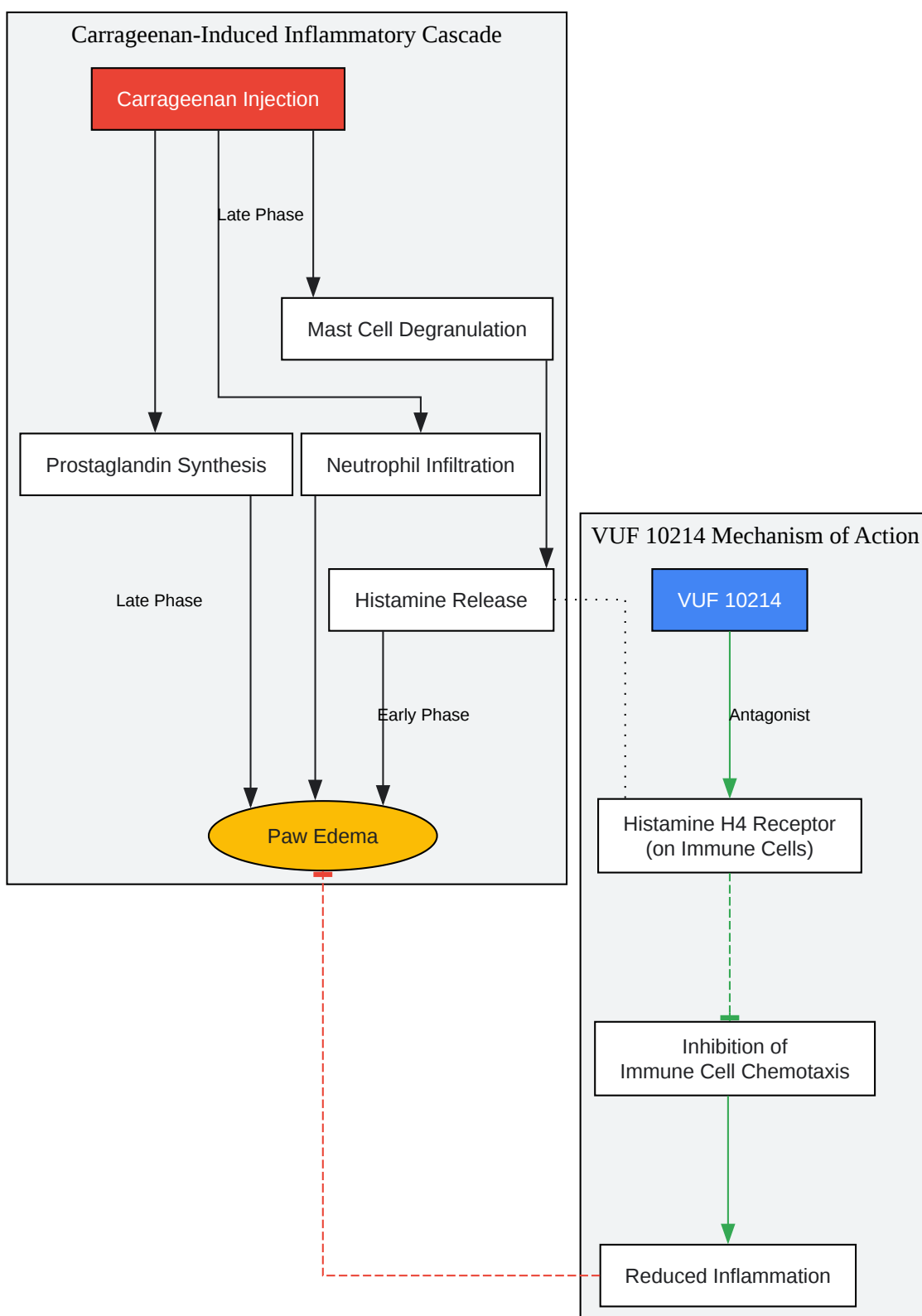
Procedure:

- Animal Acclimatization: Acclimatize rats to the laboratory conditions for at least one week prior to the experiment, with free access to food and water.
- Grouping: Randomly divide the animals into the following groups (n=6-8 per group):
 - Vehicle Control (Saline)
 - **VUF 10214** (e.g., 10, 30, 100 mg/kg)
 - Positive Control (Indomethacin, 10 mg/kg)
- Drug Administration:
 - Prepare a homogenous suspension of **VUF 10214** and indomethacin in 0.9% sterile saline.
 - Administer **VUF 10214**, indomethacin, or vehicle intraperitoneally (i.p.) 30 minutes before the carrageenan injection.

- **Baseline Paw Volume Measurement:** Just before the carrageenan injection, measure the initial volume of the right hind paw of each rat using a plethysmometer. This serves as the baseline reading (V_0).
- **Induction of Edema:**
 - Prepare a 1% (w/v) solution of carrageenan in sterile saline.
 - Inject 0.1 mL of the carrageenan solution subcutaneously into the sub-plantar region of the right hind paw of each rat.
- **Paw Volume Measurement Post-Carrageenan:** Measure the paw volume (V_t) at regular intervals, typically at 1, 2, 3, 4, and 5 hours after the carrageenan injection.
- **Data Analysis:**
 - Calculate the increase in paw volume (edema) for each animal at each time point: $\text{Edema} = V_t - V_0$.
 - Calculate the percentage inhibition of edema for the treated groups compared to the vehicle control group using the following formula: $\% \text{ Inhibition} = [(\text{Edema}_{\text{control}} - \text{Edema}_{\text{treated}}) / \text{Edema}_{\text{control}}] \times 100$
 - Perform statistical analysis (e.g., ANOVA followed by a post-hoc test) to determine the significance of the results.

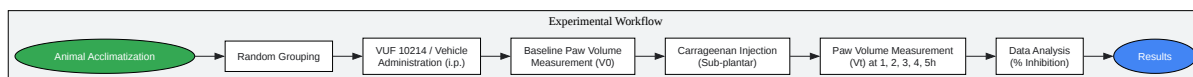
Mandatory Visualizations

Signaling Pathways and Experimental Workflow



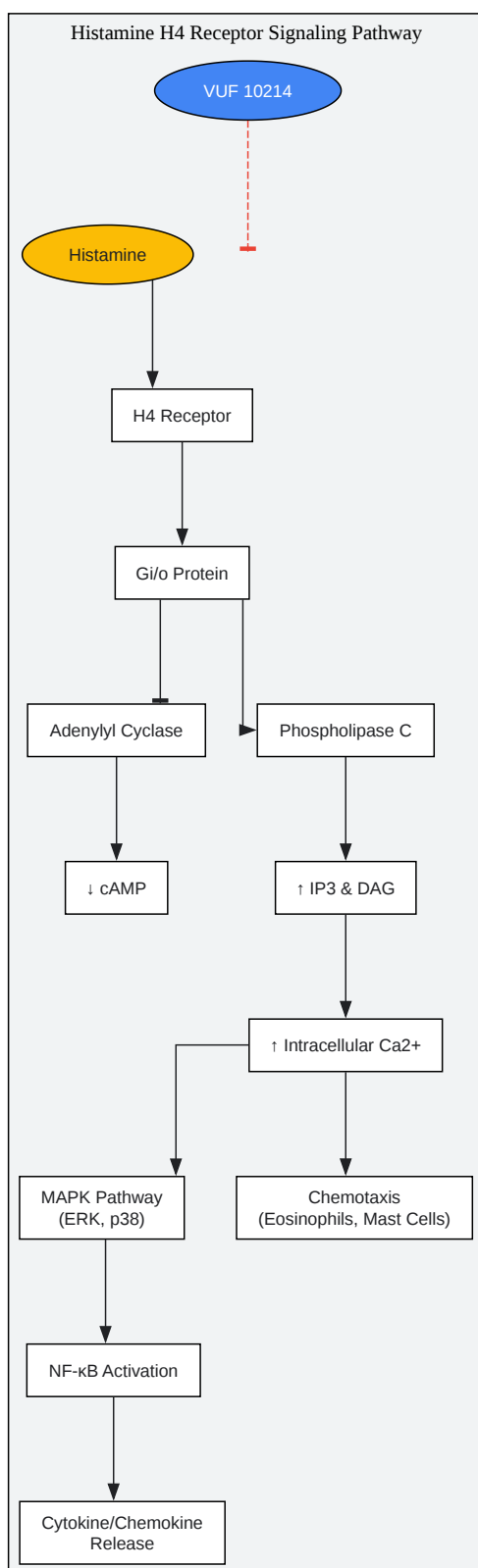
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Caption: **VUF 10214**'s role in the carrageenan-induced paw edema model.



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Caption: Workflow for evaluating **VUF 10214** in the paw edema model.



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Caption: **VUF 10214** blocks the H4 receptor signaling cascade.

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